

Comprehensive Technical Guide: 2-tert-Butylpyrrolidine Hydrochloride

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Compound of Interest

Compound Name: 2-Tert-butylpyrrolidine
hydrochloride

CAS No.: 558478-78-7

Cat. No.: B3042296

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Executive Summary

2-tert-Butylpyrrolidine hydrochloride is a specialized heterocyclic building block characterized by the presence of a sterically demanding tert-butyl group adjacent to the secondary amine of the pyrrolidine ring. This structural feature is critical in medicinal chemistry for modulating the conformational space of drug candidates, particularly in the design of kinase inhibitors and G-protein coupled receptor (GPCR) ligands.

As a Senior Application Scientist, I emphasize that while the tert-butyl group enhances metabolic stability and lipophilicity, it also introduces significant synthetic challenges due to steric hindrance. This guide provides a technical deep-dive into its physicochemical properties, synthesis pathways, and handling protocols.

Chemical Identity & Physicochemical Properties[1] [2][3][4][5][6]

Core Identity Data

Parameter	Technical Specification
IUPAC Name	2-tert-butylpyrrolidine hydrochloride
CAS Number	558478-78-7
Molecular Formula	C ₈ H ₁₈ ClN (C ₈ H ₁₇ N · HCl)
Molecular Weight	163.69 g/mol
SMILES	<chem>CC(C)(C)C1CCCN1.Cl</chem>
Appearance	White to pale yellow crystalline solid
Chirality	Available as Racemate, (R)-, or (S)-enantiomers

Physical Properties Analysis

Melting Point & Phase Behavior: Unlike common reagents with sharp, universally cited melting points, 2-tert-butylpyrrolidine HCl exhibits batch-dependent thermal behavior.

- **Observed State:** Solid at ambient temperature.
- **Melting Range:** Typically >150°C (decomposition) for high-purity crystalline salts. However, commercial samples often exhibit lower or broader ranges due to:
 - **Hygroscopicity:** The HCl salt is prone to absorbing atmospheric moisture, which depresses the melting point significantly.
 - **Polymorphism:** Rapid precipitation during synthesis can lead to amorphous forms with undefined melting transitions.
- **Solubility:** Highly soluble in water, methanol, and DMSO. Sparingly soluble in non-polar solvents (hexane, toluene).

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Scientist's Note: For critical characterization, do not rely solely on capillary melting point. Use Differential Scanning Calorimetry (DSC) to distinguish between moisture loss (endotherm <100°C) and the true melting/decomposition event.

Synthesis & Manufacturing Workflows

The introduction of a bulky tert-butyl group at the 2-position of the pyrrolidine ring is synthetically non-trivial. Standard nucleophilic substitution is often ineffective due to steric hindrance. Two primary industrial routes are employed:

Route A: The Pyrrole Oxidation-Reduction Pathway

This route is preferred for scale-up as it avoids organolithium reagents at late stages.

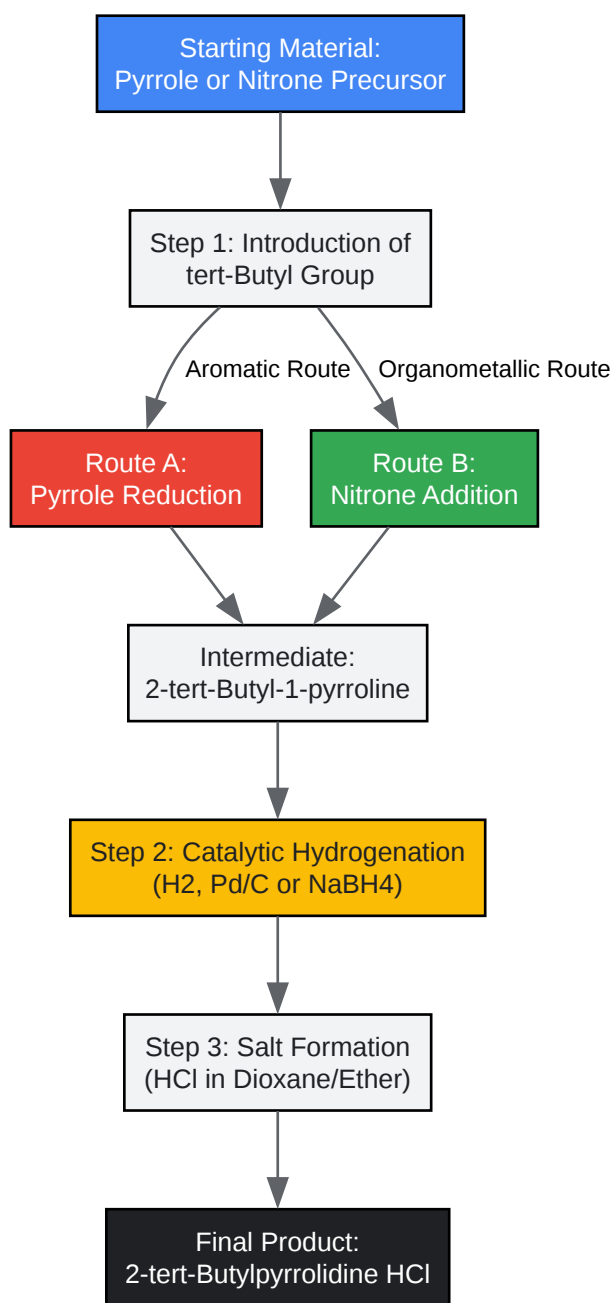
- Precursor Formation: Paal-Knorr synthesis or functionalization of pyrrole.
- Cyclization: Formation of the pyrroline intermediate.
- Reduction: Catalytic hydrogenation to the pyrrolidine.

Route B: Organometallic Addition to Nitrones

This route allows for high enantioselectivity if chiral auxiliaries are used.

- Nitrone Formation: Oxidation of the pyrrolidine precursor.
- Nucleophilic Attack: Addition of tert-butyllithium (t-BuLi) or Grignard reagent.

Synthesis Visualization



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Figure 1: Comparative synthetic workflows for sterically hindered pyrrolidines.

Applications in Drug Discovery[4]

Conformational Locking

The tert-butyl group acts as a "conformation anchor." In drug design, placing this group adjacent to the nitrogen restricts the rotation of the N-C bond.

- Mechanism: The steric bulk forces the pyrrolidine ring into a specific pucker, pre-organizing the molecule for binding to a receptor pocket.
- Impact: Increases binding affinity (lower K_d) by reducing the entropic penalty upon binding.

Kinase Inhibition

Derivatives of 2-tert-butylpyrrolidine are frequently explored as scaffolds for Tyrosine Kinase Inhibitors (TKIs). The hydrophobic tert-butyl group often occupies the hydrophobic back-pocket (Gatekeeper region) of the kinase ATP-binding site.

Experimental Protocols

Melting Point Determination (Standard Operating Procedure)

Since the HCl salt is hygroscopic, standard open-capillary methods yield inaccurate results.

Protocol:

- Drying: Dry the sample in a vacuum oven at 40°C for 4 hours over P_2O_5 to remove surface moisture.
- Sealing: Load the sample into a glass capillary and flame seal the open end immediately to prevent moisture re-absorption.
- Ramping: Heat at 10°C/min until 100°C, then reduce rate to 1°C/min.
- Observation: Record the onset of liquefaction (meniscus formation) and the final clear point.

Handling & Storage

- Hygroscopicity: Extreme. Store under nitrogen or argon atmosphere.
- Stability: Stable at room temperature if kept dry. Degrades slowly in aqueous solution if pH > 9 (free base oxidation).

- Safety:
 - H302: Harmful if swallowed.[1]
 - H315/H319: Causes skin and serious eye irritation.[1]
 - PPE: Nitrile gloves, safety goggles, and fume hood are mandatory.

References

- Sigma-Aldrich. **2-tert-Butylpyrrolidine hydrochloride** Product Sheet (CAS 558478-78-7). [Link](#)
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- National Institutes of Health (NIH) - PubChem. Compound Summary: Pyrrolidine Derivatives. [Link](#)
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- Fluorochem. Safety Data Sheet: 2-(tert-butyl)pyrrolidine HCl. [2] [Link](#)

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Sources

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